

A Comprehensive Technical Guide to the Physicochemical Properties of 4-Isopropylbenzohydrazide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Isopropylbenzohydrazide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Isopropylbenzohydrazide is a carbohydrazide derivative of benzoic acid with potential applications in medicinal chemistry and organic synthesis. A thorough understanding of its physicochemical properties is paramount for its effective utilization in research and development. This technical guide provides a detailed overview of the known and predicted physicochemical characteristics of **4-Isopropylbenzohydrazide**. It includes tabulated quantitative data, detailed experimental protocols for property determination, and diagrams illustrating its synthesis workflow and the structure-property relationships. This document is intended to serve as a comprehensive resource for professionals engaged in drug discovery and chemical research.

Chemical Identity and Structure

4-Isopropylbenzohydrazide, also known as 4-propan-2-ylbenzohydrazide, is characterized by a benzene ring substituted with an isopropyl group at the para position and a hydrazide functional group.

Identifier	Value	Source
IUPAC Name	4-propan-2-ylbenzohydrazide	PubChem[1]
CAS Number	5351-24-6	ChemicalBook, PubChem[1][2][3]
Molecular Formula	C10H14N2O	ChemicalBook, PubChem[1][2][3]
Molecular Weight	178.23 g/mol	ChemicalBook, PubChem[1][2][3]
Canonical SMILES	<chem>CC(C)C1=CC=C(C=C1)C(=O)NN</chem>	PubChem[1]
InChI Key	ZRVXDEFJKAAGGH-UHFFFAOYSA-N	PubChem[1]

Physicochemical Properties

The physicochemical properties of **4-Isopropylbenzohydrazide** are crucial for predicting its behavior in various chemical and biological systems. The following table summarizes key experimental and computed data.

Property	Value	Source
Melting Point	91-92 °C	ChemicalBook[2][3]
Density (Predicted)	1.067 ± 0.06 g/cm ³	ChemicalBook[2][3]
pKa (Predicted)	12.77 ± 0.10	ChemicalBook[2][3]
LogP (Computed)	1.5	PubChem[1]
Water Solubility	Limited solubility is expected due to the hydrophobic benzene ring and isopropyl group.	Inferred from similar compounds[4]
Organic Solvent Solubility	Expected to be soluble in polar organic solvents like methanol, ethanol, and DMSO.	Inferred from similar compounds[4][5]
Appearance	White to off-white crystalline powder.	Inferred from similar compounds[4]

Experimental Protocols

Detailed methodologies are essential for the accurate determination and verification of physicochemical properties.

Synthesis of 4-Isopropylbenzohydrazide

This protocol describes a two-step synthesis from 4-isopropylbenzoic acid.

Step 1: Synthesis of Methyl 4-isopropylbenzoate

- In a round-bottom flask, dissolve 10 g of 4-isopropylbenzoic acid in 100 mL of methanol.
- Carefully add 2 mL of concentrated sulfuric acid as a catalyst.
- Reflux the mixture for 4-6 hours, monitoring the reaction progress using thin-layer chromatography (TLC).
- After completion, cool the mixture and remove the excess methanol under reduced pressure.

- Dissolve the residue in diethyl ether and wash sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate to yield methyl 4-isopropylbenzoate.

Step 2: Synthesis of **4-Isopropylbenzohydrazide**

- Dissolve the crude methyl 4-isopropylbenzoate from Step 1 in 50 mL of ethanol.
- Add an excess of hydrazine hydrate (approximately 10 mL).
- Reflux the mixture for 6-8 hours. The product will precipitate out of the solution upon cooling.
- Filter the solid precipitate and wash with cold ethanol.
- Recrystallize the crude product from an appropriate solvent system (e.g., ethanol/water) to obtain pure **4-Isopropylbenzohydrazide**.

Determination of Melting Point

The melting point is determined using a capillary melting point apparatus.^{[2][6][7]}

- Ensure the sample of **4-Isopropylbenzohydrazide** is completely dry and finely powdered.
- Pack a small amount of the sample into a capillary tube, sealed at one end, to a height of 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to about 15-20 °C below the expected melting point (91-92 °C).
- Then, reduce the heating rate to 1-2 °C per minute.
- Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2). The melting range is reported as T1-T2.

Determination of Solubility

This qualitative protocol determines the solubility in various solvents.[\[3\]](#)[\[8\]](#)

- Add approximately 25 mg of **4-Isopropylbenzohydrazide** to a small test tube.
- Add 0.75 mL of the desired solvent (e.g., water, ethanol, DMSO, hexane) in small portions.
- After each addition, shake the test tube vigorously for at least 60 seconds.
- Observe and record whether the compound is soluble (dissolves completely), partially soluble, or insoluble.
- For water-soluble compounds, the pH of the resulting solution can be tested using litmus paper to indicate acidic or basic properties.[\[9\]](#)[\[10\]](#)

Determination of Partition Coefficient (LogP)

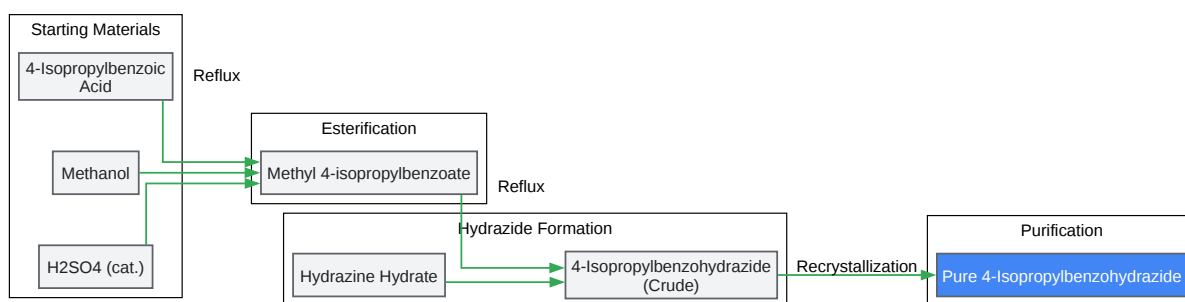
The shake-flask method is the classical approach for the experimental determination of the octanol-water partition coefficient (LogP).[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Prepare a stock solution of **4-Isopropylbenzohydrazide** in n-octanol that has been pre-saturated with water.
- In a separatory funnel, mix a known volume of the octanol stock solution with a known volume of water that has been pre-saturated with n-octanol.
- Shake the funnel vigorously for a set period (e.g., 30 minutes) to allow for partitioning between the two phases.
- Allow the layers to separate completely. Centrifugation can be used to break up any emulsions.
- Carefully separate the aqueous and octanolic layers.
- Determine the concentration of **4-Isopropylbenzohydrazide** in each phase using a suitable analytical technique, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).

- Calculate the partition coefficient (P) as the ratio of the concentration in the octanolic phase to the concentration in the aqueous phase.
- LogP is the base-10 logarithm of the partition coefficient.

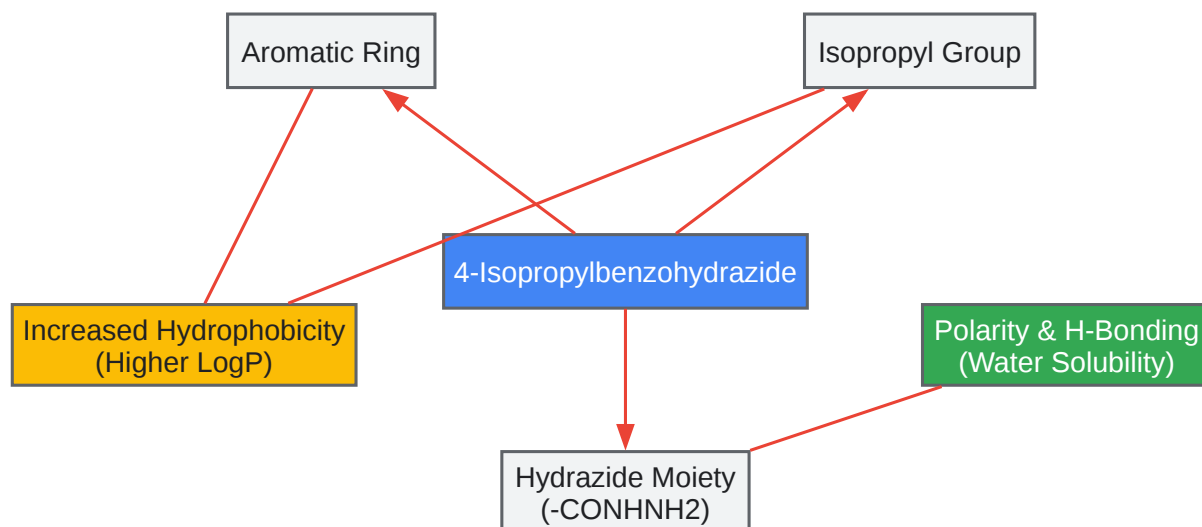
Visualizations

Diagrams are provided to illustrate key processes and relationships.



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Caption: Synthesis workflow for **4-Isopropylbenzohydrazide**.



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Caption: Structure-property relationships of **4-Isopropylbenzohydrazide**.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Properties of 4-Isopropylbenzohydrazide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346130#what-are-the-physicochemical-properties-of-4-isopropylbenzohydrazide]

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